

Heptane-d16 in Environmental Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: Heptane-d16

Cat. No.: B166354

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Introduction

Heptane-d16 (C7D16) is a deuterated form of heptane, a volatile organic compound (VOC). In environmental analysis, **Heptane-d16** serves as a crucial internal standard for the quantification of volatile hydrocarbons, particularly in the gasoline range organics (GRO), in various environmental matrices such as water, soil, and air. Its chemical similarity to the target analytes ensures that it behaves similarly during sample preparation and analysis, allowing for accurate correction of analyte losses and matrix effects through the isotope dilution method. This document provides detailed application notes and protocols for the use of **Heptane-d16** in environmental analysis, intended for researchers, scientists, and professionals in related fields.

Application Notes

The primary application of **Heptane-d16** is as an internal standard in analytical methods utilizing gas chromatography-mass spectrometry (GC/MS). The principle of isotope dilution mass spectrometry (IDMS) involves adding a known amount of the isotopically labeled standard (**Heptane-d16**) to the sample at the beginning of the analytical process. Since **Heptane-d16** is chemically identical to its non-deuterated counterpart and other similar volatile hydrocarbons, it experiences the same variations and losses during extraction, cleanup, and injection. By measuring the ratio of the native analyte to the labeled internal standard, highly accurate and precise quantification can be achieved.

Key Applications:

- Analysis of Volatile Organic Compounds (VOCs): **Heptane-d16** is an ideal internal standard for the analysis of a wide range of VOCs, especially those found in petroleum products like gasoline.
- Monitoring of Gasoline Range Organics (GRO): It is frequently used in methods for determining the total concentration of hydrocarbons in the C6 to C10 range.
- Environmental Forensics: The precise quantification enabled by **Heptane-d16** can aid in identifying the source of petroleum contamination by providing reliable data for fingerprinting analysis.
- Remediation Monitoring: Accurate measurement of contaminant levels is essential for monitoring the effectiveness of remediation efforts at contaminated sites.

Data Presentation

The use of **Heptane-d16** as an internal standard significantly improves the quality of analytical data. The following table summarizes typical performance data from methods employing isotope dilution with deuterated standards for the analysis of volatile hydrocarbons in environmental samples.

Parameter	Water Matrix	Soil/Sediment Matrix
Typical Analytes	Benzene, Toluene, Ethylbenzene, Xylenes (BTEX), Naphthalene, C6-C10 Hydrocarbons	BTEX, Naphthalene, C6-C10 Hydrocarbons
Method Detection Limit (MDL)	0.1 - 1.0 µg/L	5 - 50 µg/kg
Practical Quantitation Limit (PQL)	0.5 - 5.0 µg/L	20 - 100 µg/kg ^[1]
Average Analyte Recovery	85 - 115%	80 - 120%
Relative Standard Deviation (RSD)	< 15%	< 20%

Note: These values are representative and may vary depending on the specific analyte, matrix, instrumentation, and laboratory.

Experimental Protocols

The following are detailed protocols for the determination of volatile hydrocarbons in water and soil samples using **Heptane-d16** as an internal standard.

Protocol 1: Analysis of Volatile Hydrocarbons in Water by Purge-and-Trap GC/MS

This protocol is based on methodologies similar to US EPA Method 8260.

1. Sample Collection and Preservation:

- Collect water samples in 40 mL glass vials with PTFE-lined septa, ensuring no headspace.
- Preserve samples by adding hydrochloric acid (HCl) to a pH < 2 and store at 4°C.

2. Internal Standard Spiking:

- Allow the sample vial to come to room temperature.
- Using a microliter syringe, add a known amount of **Heptane-d16** standard solution directly into the 5 mL sample aliquot in the purging vessel. A typical spiking concentration is 10 µg/L.

3. Purge-and-Trap:

- The sample is purged with an inert gas (e.g., helium) for a specified time (e.g., 11 minutes).
- The purged volatile compounds are trapped on a sorbent trap (e.g., Tenax®).
- After purging, the trap is heated to desorb the analytes onto the GC column.

4. GC/MS Analysis:

- Gas Chromatograph (GC) Conditions:
- Column: 60 m x 0.25 mm ID, 1.4 µm film thickness fused silica capillary column (e.g., DB-624).
- Oven Program: Initial temperature of 35°C for 5 min, ramp to 170°C at 10°C/min, then ramp to 220°C at 20°C/min and hold for 2 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.

- Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: 35-300 amu.
- Quantification Ions: Monitor specific ions for target analytes and **Heptane-d16** (e.g., m/z 116 for **Heptane-d16**).

5. Quantification:

- Calculate the concentration of each analyte using the response factor relative to **Heptane-d16**, determined from a multi-point calibration.

Protocol 2: Analysis of Volatile Hydrocarbons in Soil by Methanol Extraction and GC/MS

This protocol is adapted from methodologies like the Washington State Department of Ecology method NWTPH-Gx.

1. Sample Collection and Preservation:

- Collect soil samples in appropriate containers and store at 4°C.

2. Sample Preparation and Extraction:

- Weigh approximately 10 g of soil into a 40 mL vial.
- Add 10 mL of methanol to the soil.
- Add a known amount of **Heptane-d16** standard solution to the methanol. A typical spiking concentration is 100 µg/kg.
- Cap the vial and shake vigorously for 2 minutes.
- Allow the soil to settle.

3. Analysis:

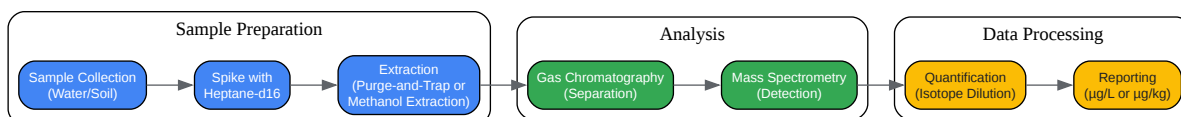
- Take an aliquot of the methanol extract and add it to 5 mL of reagent water in a purging vessel.
- Proceed with the Purge-and-Trap and GC/MS analysis as described in Protocol 1.

4. Moisture Content Determination:

- Determine the moisture content of a separate aliquot of the soil sample to report the results on a dry weight basis.

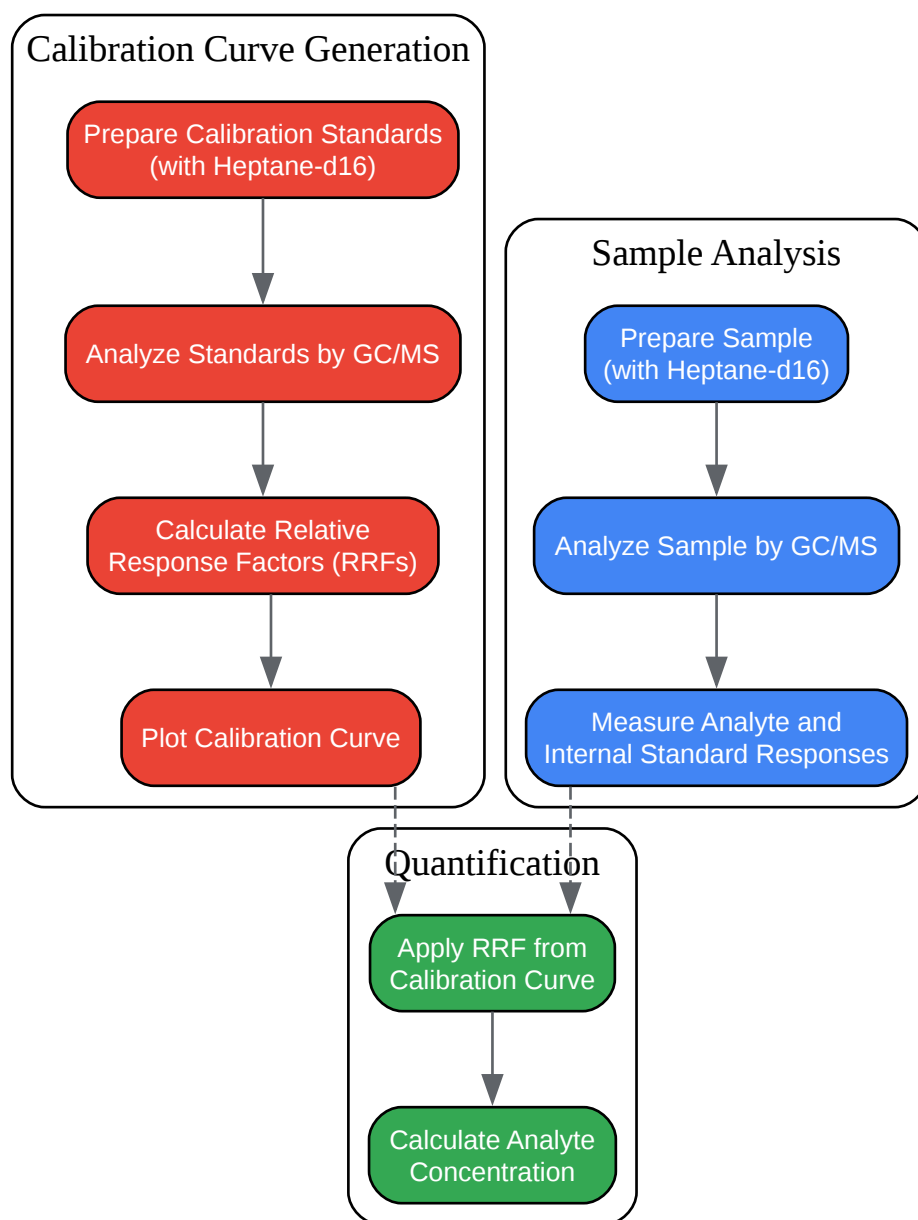
Visualizations

The following diagrams illustrate the experimental workflows for the analysis of volatile hydrocarbons using **Heptane-d16** as an internal standard.



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Caption: General workflow for environmental analysis using **Heptane-d16**.



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Caption: Logical relationship for quantification using an internal standard.

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References

- 1. oklahoma.gov [oklahoma.gov]
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